

Application Notes and Protocols for Dodecylphosphocholine-d25 in Biophysical Assays

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Compound of Interest

Compound Name: Dodecylphosphocholine-d25

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These application notes provide a detailed guide to utilizing **Dodecylphosphocholine-d25** (DPC-d25) in a suite of biophysical assays for the characterization of protein-lipid interactions. DPC is a zwitterionic detergent commonly used to create membrane-mimetic environments for structural and functional studies of membrane proteins and peptides. The deuterated form, DPC-d25, offers significant advantages in specific spectroscopic and scattering techniques by minimizing the solvent signal and allowing for contrast variation.

This document outlines the physicochemical properties of DPC-d25 and provides detailed protocols for its application in Nuclear Magnetic Resonance (NMR) Spectroscopy, Isothermal Titration Calorimetry (ITC), Surface Plasmon Resonance (SPR), and Small-Angle Neutron Scattering (SANS).

Physicochemical Properties of Dodecylphosphocholine (DPC)

Understanding the properties of DPC is crucial for designing and interpreting experiments. While the deuteration in DPC-d25 has a negligible effect on these bulk properties, it is the non-deuterated form that is most commonly characterized.

Property	Value	Reference
Critical Micelle Concentration (CMC)	~1.1 - 1.5 mM in aqueous solution	[1][2]
Aggregation Number (Nagg)	~56 ± 5	[3]
Micelle Molecular Weight	~25-28 kDa	[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solution NMR spectroscopy is a powerful technique for determining the high-resolution structure and dynamics of membrane proteins and their interactions with lipids. DPC-d25 micelles provide a stable and uniform membrane-mimetic environment that is amenable to NMR studies. The use of deuterated DPC is particularly advantageous as it reduces the background signal from the detergent, allowing for clearer observation of the protein signals.

Application Note:

DPC-d25 micelles are widely used for the structural determination of membrane proteins and peptides by solution NMR.[1][5] The protein of interest is reconstituted into DPC-d25 micelles, and multidimensional NMR experiments are performed to obtain structural restraints. The deuteration of the DPC molecules minimizes their signal in ¹H-based NMR experiments, which is crucial for resolving the signals of the encapsulated protein. This is especially important for Nuclear Overhauser Effect (NOE) based distance measurements, which are the foundation of NMR structure determination.

Experimental Protocol: Sample Preparation for Solution NMR of a Membrane Protein in DPC-d38 Micelles

This protocol is adapted from a study on a fragment of a G-protein-coupled receptor and can be generalized for other membrane proteins or peptides.[3] Note that DPC-d38 is a fully deuterated version of DPC.

Materials:

- Protein/peptide of interest (isotopically labeled, e.g., ^{15}N , ^{13}C)
- Dodecylphosphocholine-d38 (DPC-d38)
- Hexafluoro-isopropanol (HFIP)
- NMR Buffer (e.g., 20 mM MES, pH 6.0)
- Deuterium oxide (D_2O)
- Shigemi NMR tubes

Procedure:

- Co-solubilization: Dissolve the lyophilized protein/peptide and DPC-d38 together in HFIP. A typical starting point is a molar ratio of 1:100 to 1:200 (protein:detergent). For example, for a 0.5 mM final protein concentration, use approximately 26.4 mg of DPC-d38 and 1 mg of a ~7 kDa peptide.[\[3\]](#)
- Sonication: Sonicate the solution for 10 minutes at 50°C to ensure complete mixing.[\[3\]](#)
- First Lyophilization: Lyophilize the mixture for 12-15 hours, or until an oily residue remains. This step removes the bulk of the HFIP.[\[3\]](#)
- Rehydration and Second Lyophilization: Dissolve the oily residue in an aqueous buffer (e.g., 250 μl of 20 mM MES buffer, pH 6.0) and add water to a final volume of 1 ml. Lyophilize the sample again until it is completely dry. This two-step lyophilization process has been shown to improve the quality of the resulting NMR spectra.[\[3\]](#)
- Final Sample Preparation: Dissolve the lyophilized powder in the final NMR buffer, typically $\text{H}_2\text{O}/\text{D}_2\text{O}$ (9:1 v/v), to the desired final volume (e.g., 250 μl for a Shigemi tube).
- Incubation and Transfer: Vortex the sample until all solid material is dissolved. Incubate for 15 minutes at 37°C to ensure complete micelle formation and protein incorporation.[\[3\]](#)
- NMR Tube Loading: Transfer the final sample to a Shigemi NMR tube for data acquisition.

Quantitative Data from NMR Studies

While specific binding affinities (K_d) for protein-DPC-d25 interactions are not the primary output of structural NMR studies, translational diffusion coefficients can be measured to confirm the association of the protein with the micelle.

Parameter	PW2 (free)	DPC Micelle	PW2 + DPC Micelle
Translational Diffusion Coefficient (D) ($\times 10^{-10} \text{ m}^2/\text{s}$)	1.5	0.16	0.17

This data, from a study on the peptide PW2 with non-deuterated DPC, demonstrates that the diffusion of the peptide slows significantly in the presence of DPC micelles, indicating a stable interaction.[\[6\]](#)[\[7\]](#)

Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat changes associated with binding events, providing a complete thermodynamic profile of the interaction, including the binding affinity (K_d), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS).

Application Note:

ITC can be used to quantify the thermodynamics of protein binding to DPC-d25 micelles.[\[8\]](#)[\[9\]](#)[\[10\]](#) In a typical experiment, the protein solution is titrated into a solution containing DPC-d25 micelles. The resulting heat changes are measured and analyzed to determine the thermodynamic parameters of the interaction. It is crucial to perform control experiments, such as titrating the protein into buffer and buffer into the micelle solution, to account for heats of dilution. When working with detergents, it is important to be aware of the heat changes associated with micelle formation and dilution, which can complicate data analysis.[\[11\]](#)[\[12\]](#)

Experimental Protocol: ITC Titration of a Protein into DPC Micelles

This is a general protocol that should be optimized for the specific protein-lipid system under investigation.

Materials:

- Purified protein of interest
- **Dodecylphosphocholine-d25 (DPC-d25)**
- Dialysis buffer (e.g., 20 mM HEPES, 150 mM NaCl, pH 7.4)
- ITC instrument

Procedure:

- Sample Preparation:
 - Prepare a concentrated stock solution of DPC-d25 in the dialysis buffer. The concentration should be well above the CMC (e.g., 10-20 mM).
 - Dialyze the purified protein against the same buffer to ensure a perfect buffer match.
 - Prepare the final protein and DPC-d25 solutions in the dialysis buffer. Typical concentrations are 10-50 μ M protein in the sample cell and 1-5 mM DPC-d25 in the syringe.
- ITC Experiment Setup:
 - Equilibrate the ITC instrument to the desired temperature (e.g., 25°C).
 - Load the protein solution into the sample cell and the DPC-d25 solution into the injection syringe.
- Titration:
 - Perform an initial injection of a small volume (e.g., 0.5-1 μ L) to avoid artifacts from the injection process.
 - Follow with a series of injections (e.g., 15-25 injections of 2-3 μ L each) with sufficient time between injections for the signal to return to baseline.

- Control Experiments:
 - Titrate the DPC-d25 solution into the buffer to determine the heat of micelle dilution.
 - Titrate the protein solution into the buffer to determine the heat of protein dilution.
- Data Analysis:
 - Subtract the heats of dilution from the experimental data.
 - Fit the integrated heat data to a suitable binding model (e.g., one-site binding model) to determine the thermodynamic parameters.

Representative Thermodynamic Data for Protein-Micelle Interactions

The following table presents example thermodynamic data for the interaction of a protein with detergent micelles. This data is illustrative and not specific to DPC-d25.

Interacting Species	Kd (μM)	n (stoichiometry)	ΔH (kcal/mol)	-TΔS (kcal/mol)
Protein X + Detergent Micelles	15	1.2	-8.5	-2.3

Surface Plasmon Resonance (SPR)

SPR is a label-free technique for real-time monitoring of biomolecular interactions. It can provide kinetic information (association and dissociation rate constants, k_a and k_d) and equilibrium binding affinity (K_d).

Application Note:

SPR can be employed to study the interaction of a protein with a DPC-d25 monolayer or with liposomes containing DPC-d25 immobilized on a sensor chip.^{[13][14][15]} One binding partner

(the ligand, typically the lipid) is immobilized on the sensor surface, and the other (the analyte, typically the protein) is flowed over the surface. The change in the refractive index at the surface upon binding is measured in real-time. The use of DPC-d25 is less critical for SPR than for NMR or neutron scattering, but it can be used to maintain consistency in a multi-technique biophysical study.

Experimental Protocol: SPR Analysis of Protein Binding to a DPC Micelle Surface

This protocol outlines a general approach for capturing DPC micelles on a hydrophobic sensor chip.

Materials:

- Purified protein of interest (analyte)
- **Dodecylphosphocholine-d25 (DPC-d25)**
- Running buffer (e.g., HBS-P+, pH 7.4)
- Hydrophobic sensor chip (e.g., Biacore HPA chip)
- SPR instrument

Procedure:

- Sensor Chip Preparation:
 - Prepare the hydrophobic sensor chip according to the manufacturer's instructions.
- Micelle Immobilization:
 - Prepare a solution of DPC-d25 micelles in the running buffer at a concentration above the CMC.
 - Inject the micelle solution over the sensor surface to allow for the formation of a lipid monolayer.

- Analyte Injection:
 - Prepare a series of dilutions of the protein analyte in the running buffer.
 - Inject the protein solutions over the immobilized micelle surface at a constant flow rate.
 - Include a zero-concentration (buffer only) injection to serve as a reference.
- Regeneration:
 - After each analyte injection, regenerate the sensor surface using a suitable regeneration solution (e.g., a short pulse of a mild detergent or a change in pH) to remove the bound protein.
- Data Analysis:
 - Subtract the reference channel signal from the active channel signal to correct for bulk refractive index changes.
 - Fit the resulting sensorgrams to a suitable binding model (e.g., 1:1 Langmuir binding) to determine the kinetic and affinity constants.

Representative Kinetic and Affinity Data from SPR

The following table presents example kinetic and affinity data for a protein-lipid interaction. This data is illustrative and not specific to DPC-d25.

Analyte (Protein)	Ligand (Lipid)	k_a (1/Ms)	k_e (1/s)	K_e (nM)
Protein Y	DPC Micelles	1.5×10^5	3.0×10^{-3}	20

Small-Angle Neutron Scattering (SANS)

SANS is a powerful technique for studying the size, shape, and internal structure of macromolecular complexes in solution. The use of deuterated molecules like DPC-d25 is a cornerstone of biological SANS, as it allows for contrast variation experiments.

Application Note:

By selectively deuterating components of the protein-micelle complex and adjusting the D₂O/H₂O ratio of the solvent, it is possible to make specific parts of the complex "invisible" to neutrons.[16] For example, by using DPC-d25 and a solvent with a D₂O concentration that matches the scattering length density of the deuterated detergent, the scattering signal from the detergent is effectively eliminated, and the resulting scattering pattern is solely from the protein. This allows for the direct determination of the protein's conformation within the micelle. Conversely, using a deuterated protein in protonated DPC allows for the characterization of the detergent shell around the protein.

Experimental Protocol: SANS of a Protein in DPC-d25 Micelles

This is a generalized protocol and specific instrument parameters will vary.

Materials:

- Purified protein of interest (protonated or deuterated)
- **Dodecylphosphocholine-d25 (DPC-d25)**
- H₂O/D₂O buffer series
- Quartz sample cells (cuvettes)
- SANS instrument

Procedure:

- Sample Preparation:
 - Prepare a series of samples with varying contrasts. For example:
 - Protonated protein in DPC-d25 micelles in a buffer with a D₂O concentration that matches the scattering length density of DPC-d25 (to highlight the protein).
 - Deuterated protein in protonated DPC micelles in D₂O (to highlight the detergent shell).

- The entire complex (protonated protein in protonated DPC) in D₂O.
- Prepare corresponding buffer blanks for each contrast.
- Data Collection:
 - Load the samples and buffers into quartz cuvettes.
 - Collect scattering data at a suitable neutron source over a range of scattering vectors (q).
- Data Reduction:
 - Subtract the empty cell and buffer scattering from the sample scattering.
 - Normalize the data to an absolute scale using a standard.
- Data Analysis:
 - Perform Guinier analysis to determine the radius of gyration (R_g) and the forward scattering intensity ($I(0)$).
 - Use model fitting (e.g., core-shell models) to determine the shape and dimensions of the protein-micelle complex.

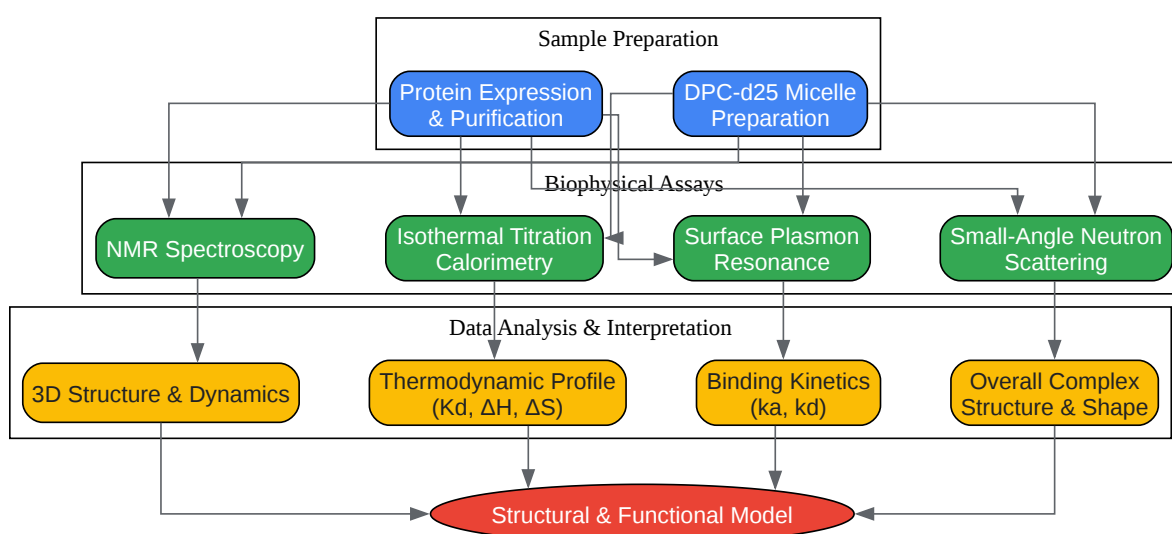
Representative Structural Parameters from SANS

The following table presents example structural parameters that can be obtained from SANS analysis of a protein-detergent complex. This data is illustrative and not specific to DPC-d25.

Parameter	Value
Radius of Gyration (R_g) of the Protein	25 Å
Radius of Gyration (R_g) of the Complex	35 Å
Aggregation Number of Detergent in the Complex	80
Maximum Dimension (D_{max}) of the Complex	90 Å

Biophysical Characterization Workflow

The following diagram illustrates a typical workflow for the biophysical characterization of a membrane protein's interaction with DPC-d25 micelles, integrating the techniques described above.



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Caption: A typical workflow for the biophysical characterization of protein-lipid interactions.

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